

pyridine hydroiodide vs pyridine hydrochloride

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Compound Focus: Pyridine hydroiodide

CAS No.: 18820-83-2

Cat. No.: S1832926

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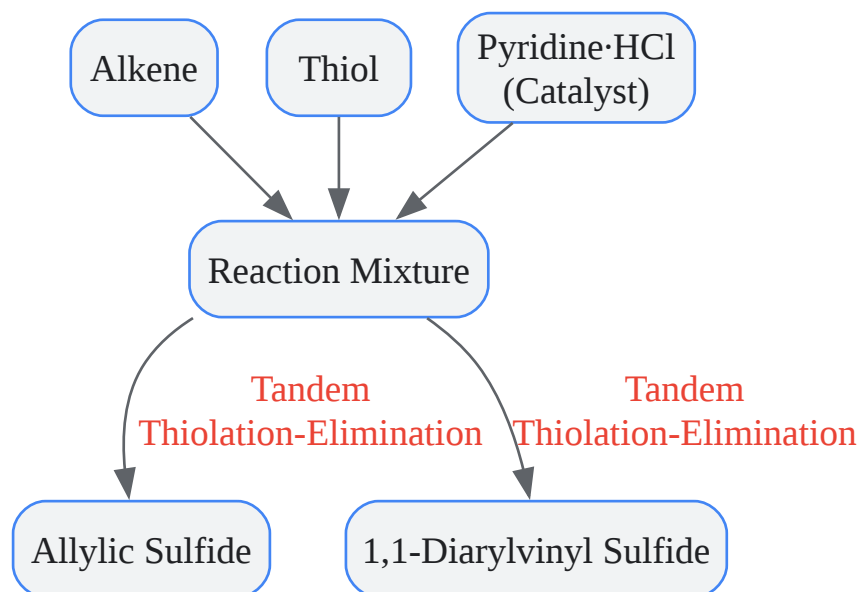
Comparative Analysis of Pyridine Salts

The table below summarizes the key differences informed by the available search results. A direct, experimental head-to-head comparison of all properties was not found.

Feature	Pyridine Hydrochloride	Pyridine Hydroiodide
Counter Ion	Chloride (Cl ⁻)	Iodide (I ⁻)
Documented Synthetic Applications	Yes: Effective catalyst for synthesis of allylic/vinyl sulfides from alkenes [1].	Not specifically found in the search results for modern synthetic applications.
Ionic Radius	Smaller (≈181 pm) [2]	Larger (≈220 pm) [2]
Nucleophilicity	Weaker nucleophile	Stronger nucleophile
Leaving Group Ability	Poorer leaving group	Better leaving group
Reported Experimental Data	Available: High yields (good to excellent), mild reaction conditions, broad functional group tolerance [1].	Not available in the search results for recent applications.

Documented Experimental Protocol for Pyridine Hydrochloride

One study provides a clear experimental methodology for using pyridine hydrochloride as a catalyst [1]. The workflow for this reaction is illustrated below:



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- **Reaction Setup:** A mixture of the alkene substrate and thiol reagent is combined with **10 mol% of pyridine hydrochloride** as the catalyst [1].
- **Reaction Conditions:** The reaction proceeds under mild conditions, tolerant of many functional groups, to form a thiopyridinium intermediate. A subsequent base-assisted elimination yields the final sulfide product [1].
- **Product Formation:** The tandem protocol allows for the **divergent synthesis** of both **allylic sulfides** and **1,1-diarylvinyl sulfides** from alkenes [1].
- **Yield & Tolerance:** This method provides the desired sulfide products in **good to excellent yields** with **excellent functional group tolerance** [1].

Interpretation and Selection Guide

- **Pyridine Hydrochloride** is a validated catalyst for specific, industrially-relevant transformations like sulfide synthesis [1]. Its smaller chloride ion may be preferred when minimal nucleophilic interference is desired.
- **Pyridine Hydroiodide**, with its larger and more nucleophilic iodide ion, is predicted to be more reactive. The iodide ion is a superior leaving group and a potent nucleophile, which would make this salt suitable for **nucleophilic substitution reactions** or serving as an **iodine source**. However, this specific reactivity was not documented in the search results.

Suggested Experimental Approach

Due to the lack of direct comparative data, the following practical approach is recommended:

- **Base Selection on Mechanism:** Prioritize **pyridine hydrochloride** for reactions where its documented catalytic activity is applicable or where a mild acid source is needed. Consider **pyridine hydroiodide** when a potent iodide source is required for the reaction mechanism.
- **Perform a Control Experiment:** If both salts are theoretically suitable, design a small-scale experiment to compare their efficacy and selectivity for your specific reaction.
- **Consult Specialized Databases:** For more complete physical property data (e.g., solubility, melting point), search dedicated chemical databases like PubChem, SciFinder, or Reaxys.

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References

1. -catalyzed thiolation of alkenes: divergent... Pyridine hydrochloride [pubs.rsc.org]
2. A decade of pyridine -containing heterocycles in US FDA approved... [pmc.ncbi.nlm.nih.gov]

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